

An In-Depth Technical Guide to 2-Methoxy-3-methyl-benzoquinone

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Compound of Interest

Compound Name: 2-Methoxy-3-methyl-
[1,4]benzoquinone

Cat. No.: B1254543

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a comprehensive overview of the core physicochemical properties, synthesis, and potential biological significance of 2-Methoxy-3-methyl-benzoquinone. The information is curated to support research and development efforts in medicinal chemistry, pharmacology, and related scientific disciplines.

Core Physicochemical Properties

2-Methoxy-3-methyl-benzoquinone, with the CAS number 2207-57-0, is a substituted p-benzoquinone. Its fundamental properties are summarized below, though experimental data for some parameters remain elusive in publicly accessible literature.

Property	Value	Source
Molecular Formula	C ₈ H ₈ O ₃	--INVALID-LINK--
Molecular Weight	152.15 g/mol	--INVALID-LINK--
Canonical SMILES	CC1=C(C(=O)C=CC1=O)OC	--INVALID-LINK--
InChI	InChI=1S/C8H8O3/c1-5-6(11-2)9(10)4-3-8(5)9/h3-4H,1-2H3	--INVALID-LINK--
CAS Number	2207-57-0	--INVALID-LINK--[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Chemical Structure

The chemical structure of 2-Methoxy-3-methyl-benzoquinone consists of a benzoquinone ring substituted with a methoxy group at the 2-position and a methyl group at the 3-position.

Figure 1: Chemical structure of 2-Methoxy-3-methyl-benzoquinone.

Experimental Protocols

Synthesis of 2-Methoxy-3-methyl-[2][3]benzoquinone

A high-yielding and environmentally benign synthesis has been reported, offering a significant improvement over methods utilizing heavy metal oxidants.[2]

Telescoped Oxidation Procedure:

- Initial Oxidation: To a solution of 2,6-dimethoxytoluene (1 equivalent) in glacial acetic acid, nitric acid (0.1 equivalents) is added as a catalyst. Hydrogen peroxide (30%, 2 equivalents) is then introduced. The reaction mixture is heated to 75-80°C for 15 minutes. An additional portion of hydrogen peroxide (30%, 1 equivalent) is added, and the reaction is continued for a total of 40 minutes.

- **Quenching:** The reaction is cooled, and sodium metabisulfite is added to quench any remaining hydrogen peroxide.
- **Final Oxidation:** The mixture is then cooled in an ice bath, and concentrated nitric acid is added to facilitate the final oxidation to the desired benzoquinone.

This procedure represents a "telescoped" process where sequential reactions are carried out in a single pot, improving efficiency and reducing waste.[2]

Spectral Data (Theoretical)

While comprehensive experimental spectral data is not readily available in the literature, theoretical calculations provide insight into the expected vibrational spectrum of 2-methoxy-3-methyl-1,4-benzoquinone.

Vibrational Spectrum:

Density functional theory (DFT) calculations have been employed to predict the vibrational spectrum of 2-methoxy-3-methyl-1,4-benzoquinone. These calculations identified two stable conformers that differ in their predicted vibrational spectra. The study also modeled the interaction of the quinone with water and metal ions, showing that complexation significantly affects the vibrational modes in the C=O and C=C stretching regions.[3] This theoretical data can serve as a valuable reference for the analysis of experimental infrared and Raman spectra.

Biological Activity and Signaling Pathways (Inferred)

Direct experimental evidence for the biological activity and associated signaling pathways of 2-methoxy-3-methyl-benzoquinone is limited. However, based on the activities of structurally related benzoquinone derivatives, some potential biological roles can be inferred.

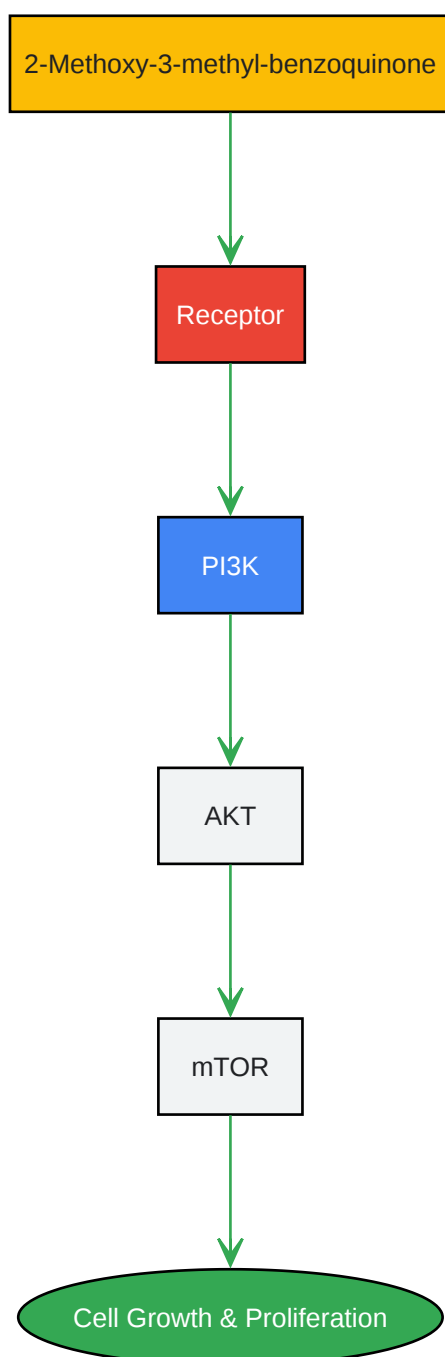
Benzoquinones are a class of compounds known for a wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer properties.[4] The specific effects are often dictated by the nature and position of substituents on the quinone ring.

For instance, the structurally related compound 2,6-dimethoxy-1,4-benzoquinone has been shown to increase skeletal muscle mass and performance. This effect is mediated through the

regulation of the AKT/mTOR signaling pathway and by enhancing mitochondrial function.[5]
This pathway is a central regulator of cell growth, proliferation, and survival.

Hypothesized Signaling Pathway:

Based on the findings for related compounds, it is plausible that 2-methoxy-3-methyl-benzoquinone could also modulate key cellular signaling pathways. A potential, though unconfirmed, mechanism could involve the activation of pro-growth and survival pathways.



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Figure 2: Hypothesized signaling pathway for 2-Methoxy-3-methyl-benzoquinone.

It is critical to note that this pathway is speculative and requires experimental validation for 2-methoxy-3-methyl-benzoquinone. The diverse biological activities of benzoquinones suggest that this compound could have a range of cellular targets and effects that warrant further investigation. For example, other benzoquinones have been shown to activate the ERK/MAPK signaling pathway via the production of reactive oxygen species (ROS).[6]

Conclusion

2-Methoxy-3-methyl-benzoquinone is a readily synthesizable compound with potential for interesting biological activities, inferred from the study of related molecules. While there is a notable gap in the publicly available experimental data regarding its specific physicochemical properties and biological mechanisms, the existing information on its synthesis and the activities of similar compounds provides a solid foundation for future research. This whitepaper serves as a technical guide to encourage and support further investigation into the properties and potential applications of this intriguing molecule.

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